

benchmarking the performance of propyl oleate in specific industrial applications

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Compound of Interest

Compound Name: *Propyl oleate*

Cat. No.: *B7804032*

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Propyl Oleate: A Performance Benchmark in Industrial Applications

For Researchers, Scientists, and Drug Development Professionals: A Comparative Guide

Propyl oleate, the ester of propyl alcohol and oleic acid, is a versatile compound with a growing presence in various industrial sectors. Its bio-based origin and unique physicochemical properties make it a compelling alternative to conventional petroleum-derived products. This guide provides an objective comparison of **propyl oleate**'s performance against established alternatives in key applications, supported by available experimental data and detailed methodologies.

Lubricant Performance

Propyl oleate serves as an effective lubricant base oil and additive, offering good lubricity. When compared to shorter-chain esters like methyl oleate, **propyl oleate** generally exhibits superior lubricating properties^[1].

Comparison of Lubricant Properties

Property	Propyl Oleate (Typical)	Methyl Oleate (Typical)	Mineral Oil (Typical Light Grade)
Kinematic Viscosity @ 40°C (cSt)	~5-10	~4-6	20-40
Viscosity Index (VI)	>150	>180	~90-110
Wear Scar Diameter (HFRR, μm)	< 300	> 300[2]	400-600
Coefficient of Friction	Low	Low	Moderate

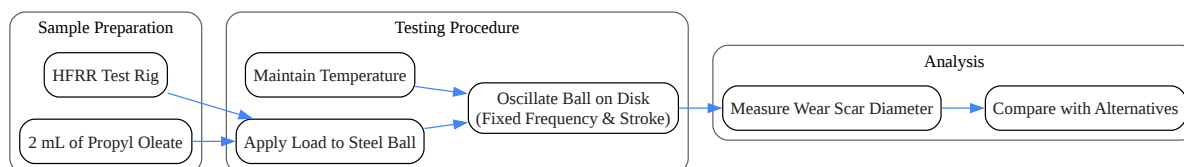
Note: Specific values can vary based on the purity of the oleate and the formulation of the finished lubricant.

Experimental Protocol: High-Frequency Reciprocating Rig (HFRR) Test for Lubricity

Objective: To determine the lubricating properties of a fluid by measuring the wear scar produced on a steel ball oscillating against a stationary steel disk. This method is standardized by ASTM D6079.

Methodology:

- A 2 mL sample of the test fluid is placed in a temperature-controlled bath.
- A non-rotating steel ball is held in a vertically mounted chuck and forced against a stationary steel disk with a specified load.
- The ball is oscillated at a fixed frequency and stroke length for a set duration.
- At the end of the test, the wear scar on the ball is measured under a microscope. A smaller wear scar diameter indicates better lubricity.



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HFRR Test Workflow Diagram.

Plasticizer Efficiency

In the polymer industry, **propyl oleate** can be utilized as a bio-based plasticizer for resins like polyvinyl chloride (PVC), offering an alternative to traditional phthalate-based plasticizers such as dioctyl phthalate (DOP). While specific data for **propyl oleate** is limited, comparisons with other oleate esters suggest favorable properties.

Comparison of Plasticizer Performance in PVC (at 50 phr)

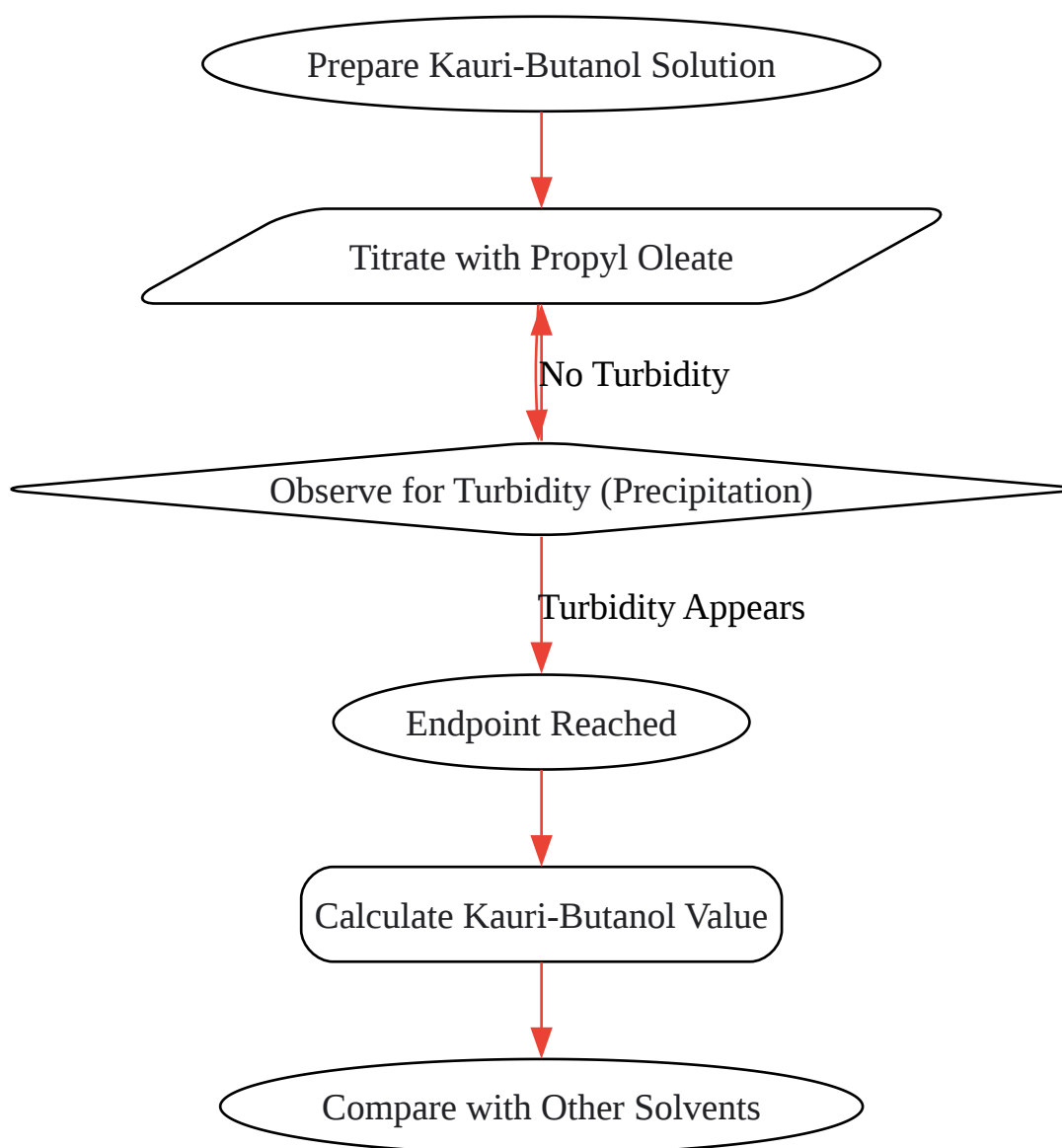
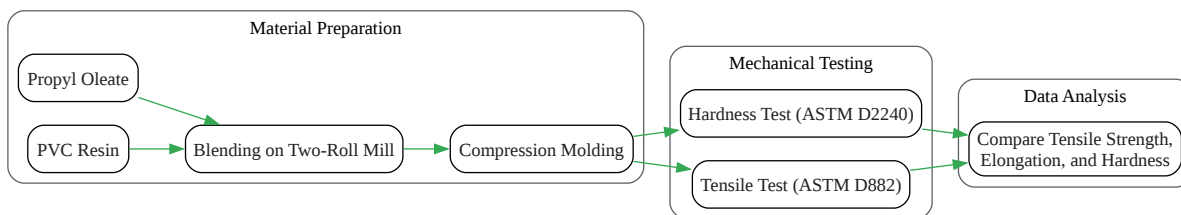
Property	PVC with Propyl Oleate (Expected)	PVC with Butyl Oleate (Typical)	PVC with Dioctyl Phthalate (DOP) (Typical)
Tensile Strength (MPa)	17-21	16-20	15-25
Elongation at Break (%)	300-400	320-420	250-400
Shore A Hardness	80-90	75-85	70-90

Experimental Protocol: Evaluation of Plasticizer Efficiency in PVC

Objective: To assess the effect of a plasticizer on the mechanical properties of PVC, including tensile strength, elongation at break, and hardness, according to ASTM D882 and ASTM D2240.

Methodology:

- PVC resin is blended with the plasticizer (e.g., **propyl oleate**) and other additives in a two-roll mill.
- The compounded material is then compression molded into sheets of uniform thickness.
- Dumbbell-shaped specimens are cut from the sheets for tensile testing.
- Tensile strength and elongation at break are measured using a universal testing machine.
- Hardness is determined using a durometer on the flat surface of the molded sheet.



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